

Dikar: Fungicide Interference in Laboratory Assays an Unlikely Scenario

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Compound of Interest

Compound Name: *Dikar*

Cat. No.: *B1239507*

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Researchers, scientists, and drug development professionals are unlikely to encounter interference from the fungicide **Dikar** in common laboratory assays, as it is a substance not typically used in a laboratory research setting.

Dikar is a fungicide and miticide that was first approved by the EPA on February 25, 1969, and its registration was canceled on April 11, 1992.^[1] Its active ingredients are Mancozeb (72%) and Dinocap (4.7%).^{[1][2]} It is formulated as a wettable powder and is used to control a wide range of fungal diseases and mites on various plants, including apples, pears, and grapes.^[1]

Given that **Dikar** is an agricultural product, its presence in a controlled laboratory environment conducting assays for drug development or other scientific research would be highly unusual. Interference in laboratory assays typically stems from endogenous substances like hemoglobin, bilirubin, and lipids, or exogenous substances such as prescribed medications.^{[3][4]} Dietary supplements are also a known source of interference.^[5]

The constituent components of **Dikar**, mancozeb and dinocap, have been studied for their biological and environmental effects. Mancozeb has been shown to have endocrine-disrupting activity and can affect soil microbial populations and enzyme activities.^{[6][7]} Dinocap is a mixture of isomers and is used to control mites and powdery mildew.^[8] However, the scientific literature does not contain evidence of these components causing interference in common in-vitro laboratory assays such as ELISAs, PCR, or cell-based assays, which are central to biomedical research.

In the unlikely event that agricultural runoff or environmental contamination is a concern for a specific research project, validated methods exist for the detection of mancozeb and its metabolite, ethylenethiourea (ETU), in soil using techniques like liquid chromatography-tandem mass spectrometry (LC-MS/MS).[9]

Therefore, a technical support center with troubleshooting guides and FAQs for **Dikar** interference with common laboratory assays is not warranted due to the lack of a scientifically plausible scenario for such interactions. Researchers experiencing assay interference should focus on more common causes of interference.[3][4][10]

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